

Application Notes and Protocols for ML297 in Cardiac Arrhythmia Research

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Compound of Interest

Compound Name: ML 297
CAS No.: 1443246-62-5
Cat. No.: B15586135

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Introduction

ML297 is a potent and selective small-molecule activator of G-protein-gated inwardly rectifying potassium (GIRK) channels containing the GIRK1 subunit.^{[1][2][3][4]} In the heart, the GIRK1/GIRK4 heterotetramer forms the acetylcholine-activated potassium current (IKAch), a key regulator of atrial electrophysiology.^{[3][5]} Dysregulation of IKAch is implicated in the pathophysiology of atrial fibrillation, making ML297 a valuable pharmacological tool for investigating the role of GIRK channels in cardiac arrhythmia.^{[3][6][7]}

These application notes provide an overview of ML297's mechanism of action, biophysical properties, and protocols for its use in cardiac arrhythmia research.

Mechanism of Action

ML297 selectively activates GIRK1-containing channels, including the cardiac GIRK1/GIRK4 channels.^[3] Its mechanism is distinct from endogenous G-protein-dependent activation. While requiring the presence of phosphatidylinositol 4,5-bisphosphate (PIP2), ML297 activates the

channel in a G-protein-independent manner.[2][8] The selectivity of ML297 for GIRK1-containing channels is conferred by two specific amino acids within the GIRK1 subunit: F137 in the pore helix and D173 in the second membrane-spanning domain.[2]

Data Presentation

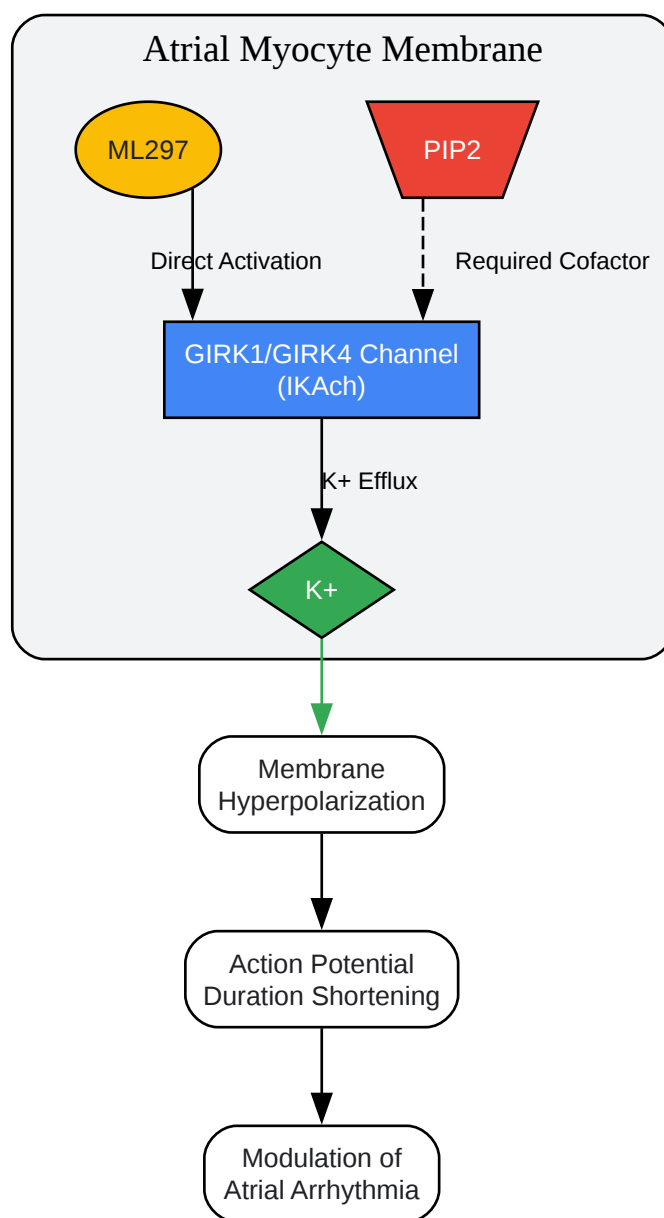
Biophysical and Electrophysiological Properties of ML297

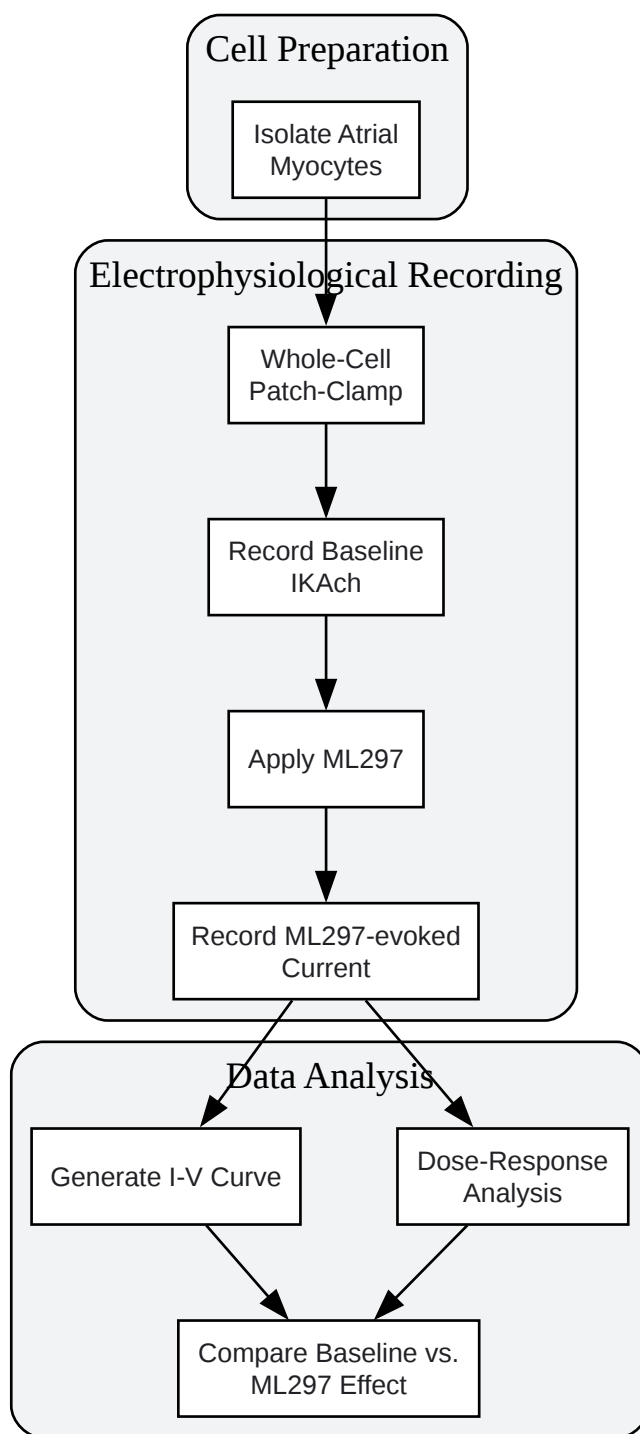
Parameter	Value	Channel Subunit	Experimental System
EC50	160 nM	GIRK1/2	Thallium Flux Assay
233 ± 38 nM	GIRK1/2	Whole-cell patch clamp (HEK293 cells)	
887 nM	GIRK1/4	Thallium Flux Assay	
914 nM	GIRK1/3	Thallium Flux Assay	
Effect on Inward Rectification	Weakens inward rectification	GIRK1/2	Whole-cell patch clamp (HEK293 cells)
In vivo effect on heart rate	Paradoxical long-lasting increase	Not applicable	Rats (in vivo telemetry)

This table summarizes the key quantitative data for ML297's activity on GIRK channels. Note the selectivity for GIRK1/2 over the cardiac GIRK1/4 subtype.[2][7]

Signaling Pathway and Experimental Workflow

Signaling Pathway of ML297 in Atrial Myocytes





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